

# Personal protective equipment for handling Ethylmercury chloride

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## Compound of Interest

Compound Name: Ethylmercury chloride

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## Essential Safety and Handling Guide for Ethylmercury Chloride

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **Ethylmercury chloride** ( $\text{C}_2\text{H}_5\text{ClHg}$ ), a highly toxic organomercury compound. Adherence to these procedures is essential to mitigate the severe health risks associated with this substance.

**DANGER:** **Ethylmercury chloride** is fatal if swallowed, fatal in contact with skin, and fatal if inhaled.[1][2] It may cause damage to organs through prolonged or repeated exposure.[2] This compound is a primary skin irritant and can cause skin burns and sensitization.[1][3] It is also very toxic to aquatic life with long-lasting effects.

## Personal Protective Equipment (PPE)

All personnel must be trained on the proper handling and storage of **Ethylmercury chloride** before work commences.[4] The following PPE is mandatory when handling this chemical.

Primary Protection:

- **Gloves:** Use Silver Shield® or other laminate-style gloves as a primary layer.[5] For increased dexterity, an outer layer of 8 mil nitrile gloves can be worn.[6] Always tape

disposable Tyvek-type sleeves to your gloves.[1][3]

- **Body Protection:** Wear a fully protective, impervious suit or, at a minimum, a knee-length lab coat with disposable Tyvek-type sleeves.[2][6] All protective clothing should be clean and put on before work begins.[4]
- **Eye and Face Protection:** Wear impact-resistant safety glasses with side shields or chemical safety goggles.[4][5] A full face shield is also recommended.[7][8]
- **Respiratory Protection:** Work must be conducted in a certified chemical fume hood or a Class II biosafety cabinet.[6] If exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with a particulate filter conforming to EN 143 is required.[7] For concentrations between 0.5 and 2.5 mg/m<sup>3</sup>, a full-face cartridge respirator may be used. Above this, a self-contained breathing apparatus (SCBA) is necessary.[5]

## Exposure Limits

The following table summarizes the workplace exposure limits for alkyl mercury compounds, measured as Mercury.

Agency	Permissible Exposure Limit (PEL) - Time-Weighted Average (TWA)	Short-Term Exposure Limit (STEL) / Ceiling
OSHA	0.01 mg/m <sup>3</sup> (8-hour)	0.04 mg/m <sup>3</sup> (Not to be exceeded at any time)
NIOSH	0.01 mg/m <sup>3</sup> (10-hour)	0.03 mg/m <sup>3</sup> (15-minute)
ACGIH	0.01 mg/m <sup>3</sup> (8-hour)	0.03 mg/m <sup>3</sup>

Data sourced from the New Jersey Department of Health Hazardous Substance Fact Sheet.[4]

## Operational Plan: From Receipt to Disposal

### 3.1. Receiving and Storage:

- Upon receipt, immediately inspect the container for any damage.

- Store **Ethylmercury chloride** in a cool, well-ventilated, and locked area.[9][4]
- Keep the container tightly closed and protected from light.[9][3]
- **Ethylmercury chloride** is incompatible with strong oxidizing agents (e.g., perchlorates, nitrates, chlorine).[4]
- Maintain a written inventory of its usage, location, and amounts.[5]

### 3.2. Handling and Use:

- All work must be conducted within a designated area, such as a chemical fume hood.[6]
- Use a glass, plastic, or steel tray to contain any potential spills.[5]
- Do not eat, drink, or smoke in the area where **Ethylmercury chloride** is handled.[9][4]
- Wash hands and any exposed skin thoroughly after handling.[9][7]
- At the end of the work shift, wash any body areas that may have come into contact with the chemical.[4]

## Emergency Procedures

### 4.1. First Aid:

- Inhalation: Immediately move the person to fresh air. Call a poison center or doctor immediately.[9][3]
- Skin Contact: Immediately remove all contaminated clothing.[1] Wash the affected skin with plenty of soap and water for at least 15 minutes.[7] Seek immediate medical attention.[1][3]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[9] Consult a physician immediately.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[7] Call a poison center or doctor immediately.

#### 4.2. Spill Response:

In the event of a spill, follow the established protocol immediately. Only trained and properly equipped personnel should clean up spills.[4]

**Caption:** Workflow for responding to an **Ethylmercury chloride** spill.

## Disposal Plan

All waste containing **Ethylmercury chloride** is considered hazardous waste and must be disposed of according to institutional and governmental regulations.[10]

#### 5.1. Waste Collection:

- Dispose of contaminated materials, including PPE, absorbent paper, and cleaning solutions, as hazardous waste.[2]
- Collect all waste in a designated, properly labeled, and sealed container. The container should be vapor-tight.[3][11]
- Do not mix **Ethylmercury chloride** waste with other waste streams.[12]

#### 5.2. Disposal Procedure:

- Under no circumstances should any waste containing mercury be disposed of in the trash or down the drain.[10]
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.[12]
- Waste is typically sent to a licensed hazardous waste disposal facility or a mercury reclaimer.[12][13]
- Ensure all required waste disposal forms are completed accurately.

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